

An In-depth Technical Guide to 16-Keto Aspergillimide (CAS: 199784-50-4)

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Compound of Interest		
Compound Name:	16-Keto Aspergillimide	
Cat. No.:	B15562955	Get Quote

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Abstract

16-Keto Aspergillimide, also known as 16-Oxoaspergillimide or SB202327, is a fungal metabolite isolated from Aspergillus japonicus (strain IMI 337664).[1] It belongs to the aspergillimide class of compounds, which are structurally related to the paraherquamides. This technical guide provides a comprehensive overview of the physicochemical properties, biological activity, and mechanism of action of **16-Keto Aspergillimide**, with a focus on its potential as an anthelmintic agent. Detailed experimental protocols for its fermentation, isolation, and biological evaluation are also presented.

Physicochemical Properties

16-Keto Aspergillimide is a white solid with a molecular formula of C₂₀H₂₇N₃O₄ and a molecular weight of 373.46 g/mol .[1] It has a melting point of over 300°C and is soluble in dimethyl sulfoxide (DMSO), ethanol, and methanol.[1]



Property	Value	Reference
CAS Number	199784-50-4	[1]
Synonyms	16-Oxoaspergillimide, SB202327	
Molecular Formula	C20H27N3O4	[1]
Molecular Weight	373.46 g/mol	[1]
Appearance	White solid	[1]
Melting Point	>300°C	[1]
Solubility	Soluble in DMSO, ethanol, methanol	[1]

Biological Activity: Anthelmintic Properties

16-Keto Aspergillimide has demonstrated anthelmintic activity, particularly against gastrointestinal nematodes.

In Vivo Activity

An in vivo study in gerbils infected with the nematode Trichostrongylus colubriformis showed that orally administered **16-Keto Aspergillimide** was effective in reducing the number of adult worms.

Organism	Host	Administration	Efficacy	Reference
Trichostrongylus colubriformis (adult)	Gerbils	Oral	Reduction in worm burden	[1]

In Vitro Activity

In vitro assays using the third-stage larvae (L3) of Haemonchus contortus have shown that **16-Keto Aspergillimide** exhibits inhibitory activity.



Organism	Assay	Activity	Reference
Haemonchus contortus (L3 larvae)	Larval motility/development	Inhibitory	[2]

Mechanism of Action: Nicotinic Acetylcholine Receptor Antagonism

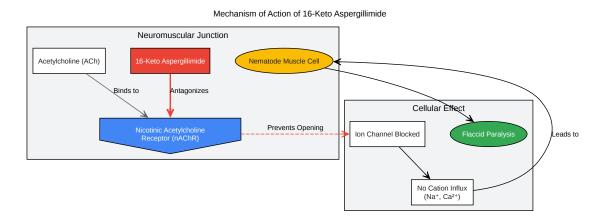
The anthelmintic effect of the aspergillimides, including **16-Keto Aspergillimide**, is believed to be mediated through the antagonism of nicotinic acetylcholine receptors (nAChRs) in nematodes. This mechanism is shared with the structurally related paraherquamides.

Blockade of these receptors disrupts cholinergic neurotransmission in the nematode's neuromuscular system, leading to flaccid paralysis and subsequent expulsion of the parasite from the host's gastrointestinal tract. Studies on paraherquamides have shown that they act as selective antagonists of nematode nAChRs, exhibiting a higher affinity for parasite receptors over mammalian subtypes, which suggests a potential therapeutic window.

Signaling Pathway

The proposed signaling pathway involves the binding of **16-Keto Aspergillimide** to the nematode's nicotinic acetylcholine receptors, preventing the binding of the natural ligand, acetylcholine (ACh). This inhibition blocks the influx of cations (primarily Na⁺ and Ca²⁺) through the ion channel, leading to hyperpolarization of the muscle cell membrane and subsequent paralysis.





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Caption: Antagonism of nematode nicotinic acetylcholine receptors by **16-Keto Aspergillimide**.

Experimental Protocols Fermentation of Aspergillus strain IMI 337664

A detailed protocol for the fermentation of Aspergillus strain IMI 337664 to produce aspergillimides is outlined below.



Start Inoculate seed medium with Aspergillus strain IMI 337664 Incubate at 28°C for 48 hours with shaking (200 rpm) Inoculate production medium with seed culture (5% v/v) Incubate at 28°C for 7-10 days with shaking (200 rpm) Harvest fermentation broth

Fermentation Workflow for 16-Keto Aspergillimide Production

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Caption: Workflow for the fermentation of Aspergillus to produce aspergillimides.

Seed Medium:



• Glucose: 20 g/L

• Yeast Extract: 5 g/L

• Peptone: 5 g/L

• KH₂PO₄: 1 g/L

MgSO₄·7H₂O: 0.5 g/L

Adjust pH to 6.0

Production Medium:

• Sucrose: 100 g/L

• Soybean Meal: 20 g/L

• Corn Steep Liquor: 10 g/L

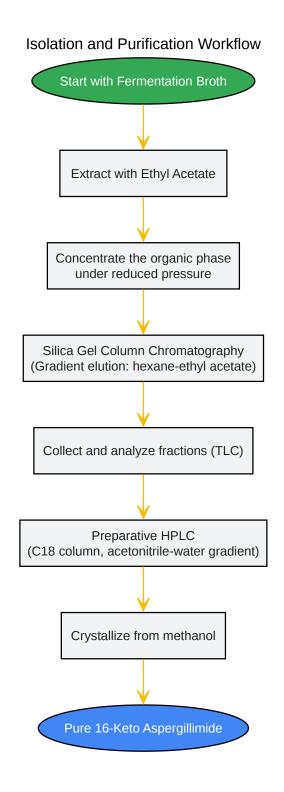
CaCO₃: 5 g/L

• Adjust pH to 6.5

Isolation of 16-Keto Aspergillimide

The following protocol details the extraction and purification of **16-Keto Aspergillimide** from the fermentation broth.





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Caption: Workflow for the isolation and purification of **16-Keto Aspergillimide**.



In Vivo Anthelmintic Assay in Gerbils

This protocol is for assessing the efficacy of **16-Keto Aspergillimide** against Trichostrongylus colubriformis in a gerbil model.

- Infection: Male Mongolian gerbils (Meriones unguiculatus) are orally infected with approximately 2000 third-stage larvae (L3) of T. colubriformis.
- Treatment: Seven days post-infection, the gerbils are treated orally with 16-Keto
 Aspergillimide suspended in a suitable vehicle (e.g., 0.5% methylcellulose). A control group receives the vehicle only.
- Necropsy: Three days after treatment, the gerbils are euthanized, and the small intestine is removed.
- Worm Count: The number of adult worms in the small intestine is counted under a dissecting microscope.
- Efficacy Calculation: The percentage reduction in worm burden is calculated relative to the control group.

In Vitro Larval Migration Inhibition Assay

This assay evaluates the effect of **16-Keto Aspergillimide** on the motility of Haemonchus contortus L3 larvae.

- Preparation of Larvae: Third-stage larvae of H. contortus are recovered from fecal cultures and exsheathed using a solution of sodium hypochlorite.
- Assay Setup: A 96-well plate is used. Each well contains a suspension of approximately 100
 L3 larvae in a buffer solution.
- Compound Addition: **16-Keto Aspergillimide**, dissolved in DMSO and diluted in the buffer, is added to the wells at various concentrations. Control wells receive the vehicle only.
- Incubation: The plate is incubated at 25°C for 24-48 hours.



- Motility Assessment: The motility of the larvae is observed under an inverted microscope and scored.
- Data Analysis: The concentration of the compound that inhibits the motility of 50% of the larvae (IC₅₀) is determined.

Conclusion and Future Directions

16-Keto Aspergillimide is a promising anthelmintic compound with a well-defined mechanism of action targeting nematode-specific nicotinic acetylcholine receptors. Its efficacy in preclinical models warrants further investigation for potential development as a novel veterinary or human anthelmintic. Future research should focus on:

- Determining the specific nAChR subtypes targeted by 16-Keto Aspergillimide.
- Conducting pharmacokinetic and toxicology studies to assess its safety profile.
- Exploring structure-activity relationships to potentially synthesize more potent and selective analogs.
- Evaluating its efficacy against a broader range of parasitic nematodes, including those with resistance to existing drug classes.

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References

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